

Pyrrolomycin C historical research and early studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pyrrolomycin C

CAS No.: 81910-06-7

Cat. No.: S579386

[Get Quote](#)

Early Structural Characterization

The initial structural studies from 1983 successfully determined the exact constitution of **pyrrolomycin C** through spectroscopic and synthetic approaches [1].

- **Key Structural Features:** The molecule possesses two key ionizable groups: a **pyrrole NH** and a **phenolic OH** [2]. Its high halogen content (four chlorine atoms) was recognized early on as a critical factor for its antibacterial activity [3].

Experimental Insights into Mechanism and Activity

Early research focused on characterizing the antibiotic's spectrum, while later studies unveiled the details of its unique mechanism.

Antimicrobial Activity Assays

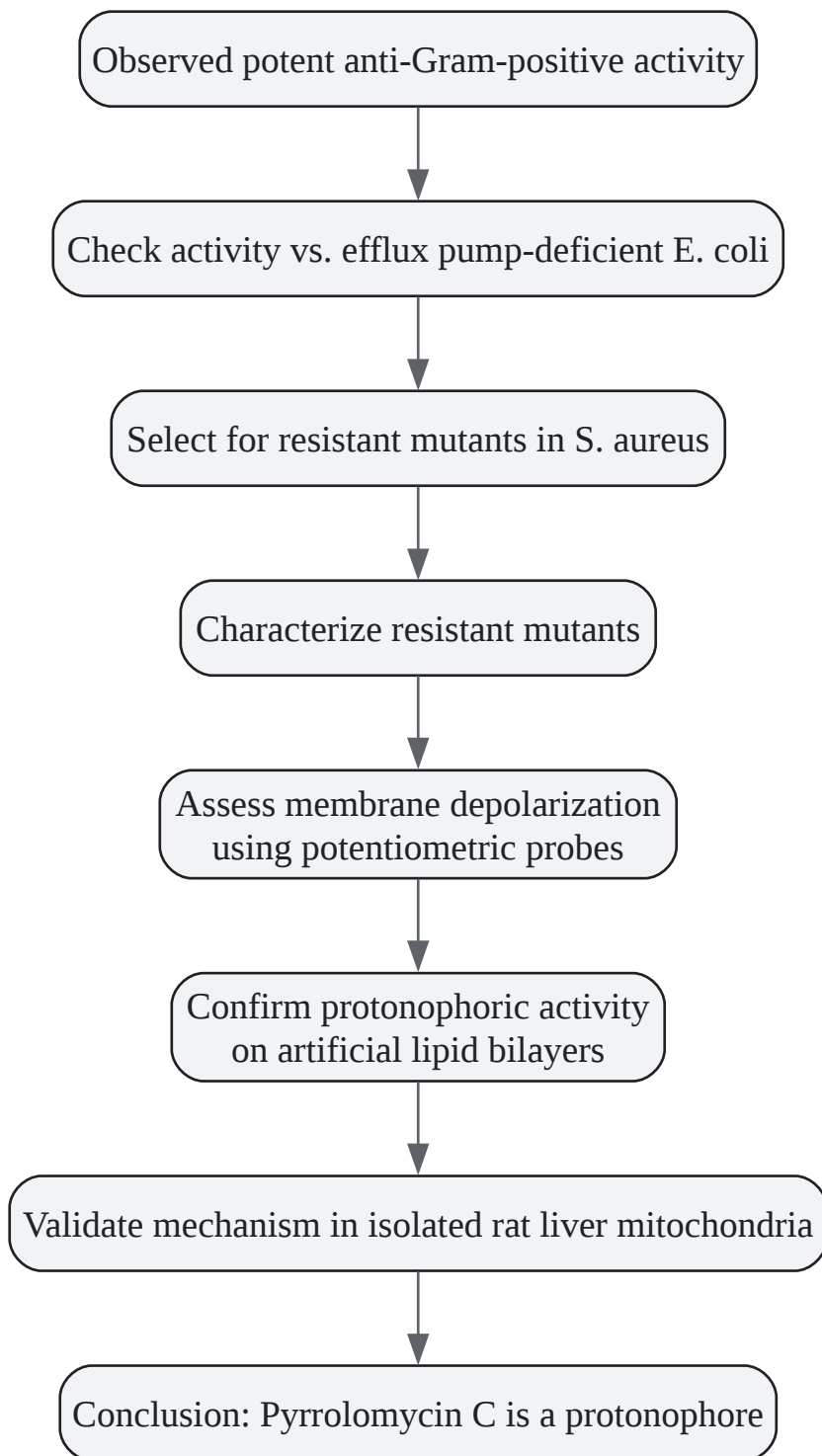
Early evaluations determined the **Minimum Inhibitory Concentration (MIC)** using standard broth dilution methods. The data below is compiled from historical profiles [3].

Bacterial Strain	Pyrrolomycin C MIC (μM)
<i>Staphylococcus aureus</i> 209P JC-1	0.61 μM
<i>Streptococcus faecalis</i>	0.61 μM
<i>Bacillus anthracis</i>	0.61 μM
<i>Escherichia coli</i>	Inactive
<i>Salmonella typhi</i>	Inactive

Establishing the Protonophore Mechanism

Later studies used a combination of microbiological and biophysical experiments to uncover the mechanism [4] [5].

- **Key Experimental Workflow:** The process to identify **pyrrolomycin C** as a protonophore involved several critical steps, which can be summarized as follows:



[Click to download full resolution via product page](#)

- **Key Findings from Workflow:**

- **Spectrum Explanation: Pyrrolomycin C's** lack of activity against wild-type Gram-negative bacteria is due to effective efflux pumps (e.g., AcrAB-TolC). Its potent activity is unmasked in efflux pump-deficient strains (*E. coli* Δ tolC) [4].

- **Resistance Mutations:** Resistant mutants in *Staphylococcus aureus* had alterations in membrane proteins or surface charge, reducing compound penetration rather than altering a specific target [4].
- **Direct Evidence:** In assays with an artificial bilayer lipid membrane (BLM), **pyrrolomycin C** acted as an anionic protonophore, moving protons across the membrane to dissipate the electrical potential, with maximal activity near its pKa [5].

Research Implications

Pyrrrolomycin C represents a fascinating case in antibiotic research.

- **Protonophores as Antibiotics:** It validates the bacterial membrane as a viable target for antibiotic development, acting via a non-enzymatic, physical-chemical mechanism [4].
- **A Model Compound:** Its history—from discovery and structural elucidation to the eventual resolution of its mechanism—provides a template for investigating other natural products with unknown modes of action [4] [2].
- **Modern Relevance:** The potent activity of **pyrrolomycin C** and its synthetic analogs continues to inspire research into new anti-biofilm agents and combination therapies, particularly for difficult-to-treat infections [3] [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Structural studies on pyrrolomycins C, D and E [pubmed.ncbi.nlm.nih.gov]
2. New Synthetic Nitro-Pyrrolomycins as Promising Antibacterial ... [pmc.ncbi.nlm.nih.gov]
3. Pharmaceutical Potential of Synthetic and Natural ... [pmc.ncbi.nlm.nih.gov]
4. Pyrrolomycins Are Potent Natural Protonophores - PMC - NIH [pmc.ncbi.nlm.nih.gov]
5. Antibiotic Pyrrolomycin as an Efficient Mitochondrial Uncoupler [pubmed.ncbi.nlm.nih.gov]
6. Pyrrolomycins as antimicrobial agents. Microwave-assisted ... [sciencedirect.com]

To cite this document: Smolecule. [Pyrrolomycin C historical research and early studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b579386#pyrrolomycin-c-historical-research-and-early-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com